Advanced Characterization and Safety Profiling of N-Hydroxy Ropinirole HCl

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*N-Hydroxy Ropinirole Hydrochloride*
CAS No.:	*1542267-72-0*
Cat. No.:	*B1146610*

Get Quote

Document Control: Technical Whitepaper | Status: Active Target Entity: N-Hydroxy Ropinirole HCl (CAS: 1542267-72-0)[1]

Part 1: Molecular Architecture & Significance

Chemical Identity & Structural Distinction

N-Hydroxy Ropinirole is not a simple salt variation; it represents a specific oxidation state of the indole core. Unlike the N-oxide metabolite (which occurs at the tertiary amine side chain), this compound features an N-hydroxy moiety at the lactam nitrogen (Position 1) of the indolone ring.

- Chemical Name: 4-[2-(dipropylamino)ethyl]-1-hydroxy-1,3-dihydro-2H-indol-2-one hydrochloride
- CAS Number (HCl Salt): 1542267-72-0[1][2][3][4]
- CAS Number (Free Base): 954117-22-7[4][5]

© 2026 BenchChem. All rights reserved.

- Molecular Formula: $C_{16}H_{24}N_2O_2$[1][2][4] · HCl
- Molecular Weight: 312.84 g/mol [3]

The "Structural Alert" Context

In the context of ICH M7 (Assessment and Control of DNA Reactive (Mutagenic) Impurities), the presence of the N-hydroxy-indolone functionality is significant. While Ropinirole itself is a non-ergoline dopamine agonist, the introduction of the N-OH group creates a cyclic hydroxamic acid-like structure.

- Risk Profile: Hydroxamic acids and their cyclic analogs can exhibit mutagenic potential via nitrenium ion formation, necessitating rigorous control strategies (TTC - Threshold of Toxicological Concern) during drug substance manufacturing.

Part 2: Toxicological Risk & Safety Framework

Conventional SDS documents often list generic hazards. For research applications, the safety profile must be elevated to handle High Potency Active Pharmaceutical Ingredients (HPAPI) derivatives.

Toxicological Risk Assessment

© 2026 BenchChem. All rights reserved.

Hazard Class	Classification	Mechanism / Rationale
Acute Toxicity	Category 4 (Oral)	Analogous to parent Ropinirole; potent dopaminergic stimulation can cause central nervous system (CNS) depression, hypotension, and bradycardia.
Genotoxicity	Structural Alert	The N-hydroxy lactam moiety is a structural alert for genotoxicity. It must be handled as a suspected mutagen until Ames test data proves otherwise.
Reproductive	Category 2	Dopamine agonists modulate prolactin secretion, potentially affecting reproductive physiology.
Aquatic	Acute 1	High potency against aquatic organisms; strictly prevent release into water systems.[6]

Containment Protocol (OEL Banding)

Given the pharmacological potency and the structural alert:

- Occupational Exposure Band (OEB): Treat as Band 4 (< 10 µg/m³) or Band 5 (< 1 µg/m³) depending on internal mutagenicity data.
- Engineering Controls:
  - Weighing must occur inside a Powder Containment Balance Enclosure or Isolator.
  - HEPA filtration required for all exhaust.

© 2026 BenchChem. All rights reserved.

- Deactivation: Use an oxidizing agent (e.g., Sodium Hypochlorite 10%) followed by a surfactant wash to degrade the N-hydroxy functionality during spill cleanup.

Part 3: Analytical Methodologies

Detecting N-Hydroxy Ropinirole requires separating it from the parent drug and the N-oxide impurity. The polarity difference induced by the N-OH group is subtle, requiring pH-modulated chromatography.

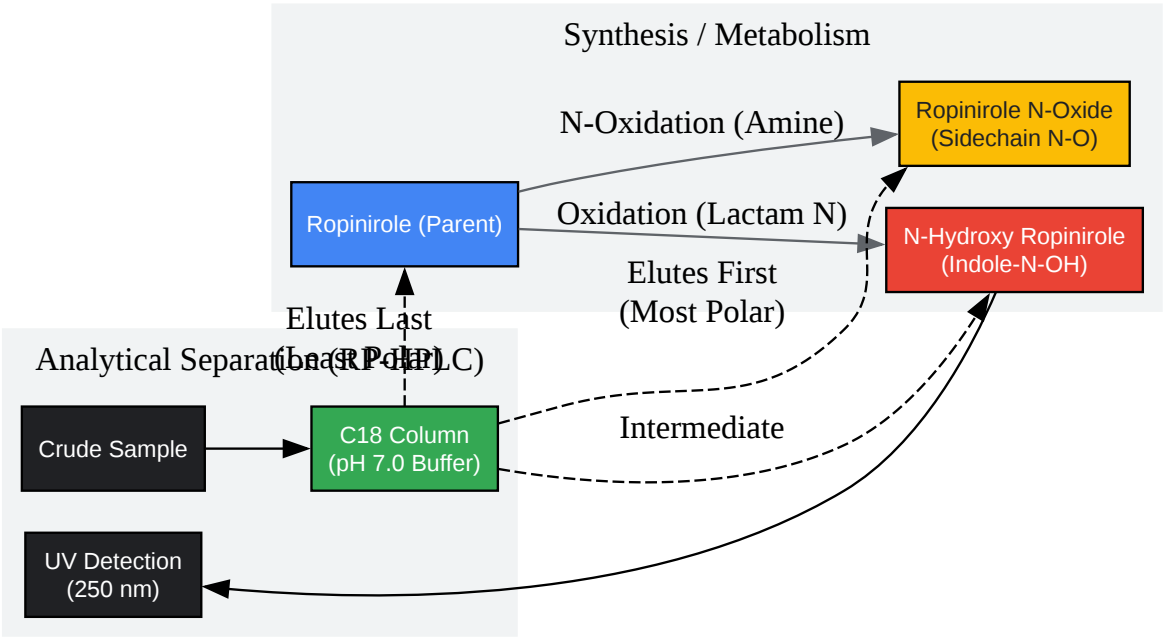
Validated HPLC/UPLC Conditions

- Column: C18 Stationary Phase (e.g., Inertsil ODS-3V or equivalent), 250 x 4.6 mm, 5 µm.[7]
- Mobile Phase A: 0.05M Ammonium Acetate (pH 7.0 - Neutral pH is critical to maintain the stability of the N-OH bond).
- Mobile Phase B: Acetonitrile : Methanol (50:50).[8]
- Gradient: Time-dependent ramp (See Diagram below for logic).
- Detection: UV at 250 nm (Characteristic Indolone absorption).[7]

Visualization: Impurity Profiling Logic

The following diagram illustrates the separation logic and metabolic relationship between Ropinirole and its oxidized derivatives.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Figure 1. Metabolic divergence and chromatographic separation logic. The N-Hydroxy impurity elutes distinctly due to the polarity of the hydroxamic acid-like moiety.

Part 4: Handling, Stability & Synthesis

Stability Profile

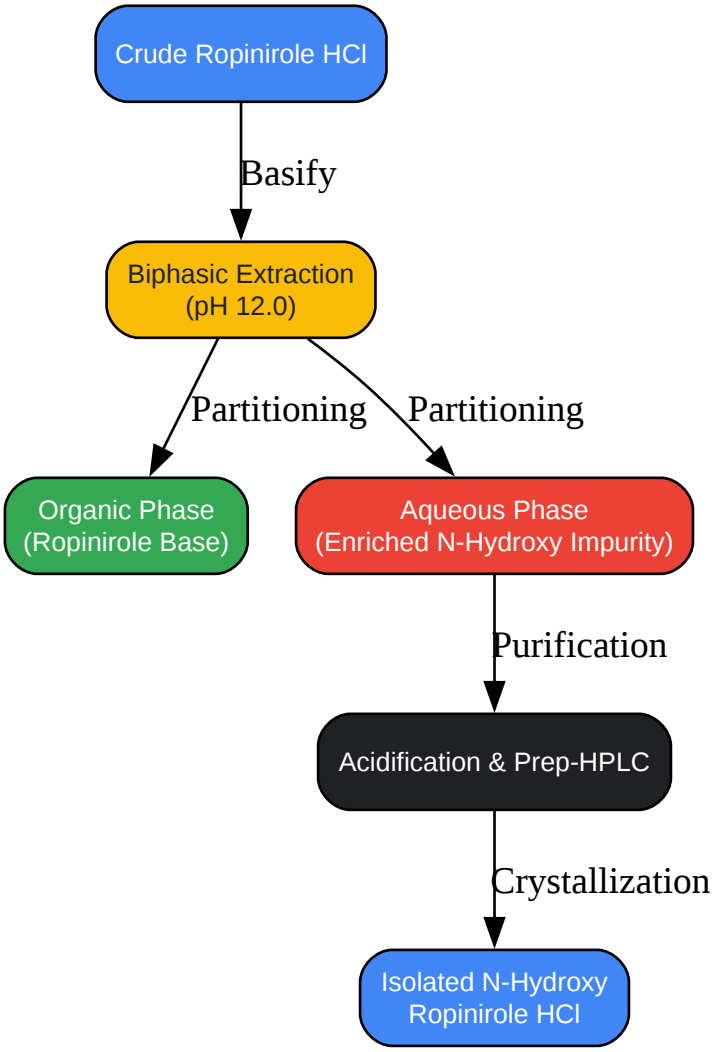
- Light Sensitivity: The indolone core is susceptible to photo-oxidation. Store in amber glass vials.
- Hygroscopicity: As a Hydrochloride salt, the compound is hygroscopic. Store under inert atmosphere (Argon/Nitrogen) at -20°C.
- pH Sensitivity: Avoid highly alkaline conditions (pH > 10) during extraction, as this can lead to deprotonation and degradation of the N-hydroxy group (Biphasic extraction at pH 12 is sometimes used to remove this impurity from the bulk drug).

Synthesis & Isolation Strategy

© 2026 BenchChem. All rights reserved.

For researchers requiring a reference standard, "Impurity A" (N-Hydroxy Ropinirole) is typically isolated via:

- Direct Oxidation: Controlled oxidation of Ropinirole using mild peroxides (though this often yields the N-oxide mixture).
- Preparative HPLC: Isolation from "stressed" mother liquors of Ropinirole synthesis.
- Workflow Visualization:



Click to download full resolution via product page

Caption: Figure 2. Isolation strategy utilizing pH-dependent solubility differences to enrich the N-Hydroxy impurity from the bulk drug substance.

© 2026 BenchChem. All rights reserved.

References

- International Conference on Harmonisation (ICH). (2017). Guideline M7(R1): Assessment and Control of DNA Reactive (Mutagenic) Impurities in Pharmaceuticals to Limit Potential Carcinogenic Risk. Retrieved from [Link]
- Google Patents. (2012). Process for the preparation of ropinirole and salts thereof (US20120253051A1). Describes the removal of N-hydroxy impurity via pH extraction.[9] Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. N-Hydroxy ropinirole hydrochloride | CAS 1542267-72-0 | SCBT - Santa Cruz Biotechnology [scbt.com]
- 3. bocsci.com [bocsci.com]
- 4. N-Hydroxy Ropinirole Hydrochloride | LGC Standards [lgcstandards.com]
- 5. allmpus.com [allmpus.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. researchgate.net [researchgate.net]
- 8. ovid.com [ovid.com]
- 9. US20120253051A1 - Process for the preparation of ropinirole and salts thereof - Google Patents [patents.google.com]
- To cite this document: BenchChem. [Advanced Characterization and Safety Profiling of N-Hydroxy Ropinirole HCl]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1146610/docs#advanced-characterization-and-safety-profiling-of-n-hydroxy-ropinirole-hcl]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.